

Ammonia Borane (NH₃BH₃): A Comprehensive Technical Guide on its Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonia borane

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Ammonia borane (AB), with the chemical formula H₃NBH₃, is the simplest molecular boron-nitrogen hydride compound.[1] This white, crystalline solid has garnered significant attention primarily as a promising material for chemical hydrogen storage due to its exceptionally high hydrogen content (19.6 wt%).[1][2] Structurally isoelectronic with ethane, **ammonia borane**'s properties are dominated by the polar dative bond between the nitrogen and boron atoms, and the protic (N-Hδ⁺) and hydridic (B-Hδ⁻) nature of its hydrogen atoms.[3][4] This guide provides an in-depth overview of the core chemical properties of **ammonia borane**, its reactivity, and relevant experimental considerations.

Core Physical and Structural Properties

Ammonia borane is a solid at room temperature, a stark contrast to its gaseous isoelectronic counterpart, ethane, which is a result of strong intermolecular dihydrogen bonds (N-Hδ⁺...Hδ⁻-B) and a significant molecular dipole moment.[3][5] These interactions contribute to its relatively high melting point and crystalline structure.[5]

Table 1: Physical and Structural Data of **Ammonia Borane**

Property	Value	Reference(s)
Molecular Formula	H ₃ NBH ₃	[1]
Molar Mass	30.87 g/mol	[3]
Appearance	Colorless to white crystalline solid	[1]
Density	0.78 g/cm ³	[3]
Melting Point	104–114 °C (decomposes)	[1][3]
Theoretical Hydrogen Content	19.6 wt%	[1][2]
B-N Bond Distance	1.58 Å	[3]
B-H Bond Distance	1.15 Å	[3]
N-H Bond Distance	0.96 Å	[3]
Crystal Structure	Tetragonal (I4mm) at ambient conditions	[1]
Dipole Moment	5.2 D	[6]

Solubility

Ammonia borane's polarity influences its solubility in various media. It is highly soluble in polar solvents like water and liquid ammonia but also shows solubility in ethers.[7][8]

Table 2: Solubility of **Ammonia Borane** in Various Solvents

Solvent	Solubility (g / 100 g solvent)	Reference(s)
Liquid Ammonia	259.7	[8][9]
Water	35.1 (11.4 mol L ⁻¹)	[9]
Methanol	47.5	[9]
Tetrahydrofuran (THF)	25.0	[9]
Triglyme	34.4	[9]
Diethyl Ether	Soluble	[6][7]

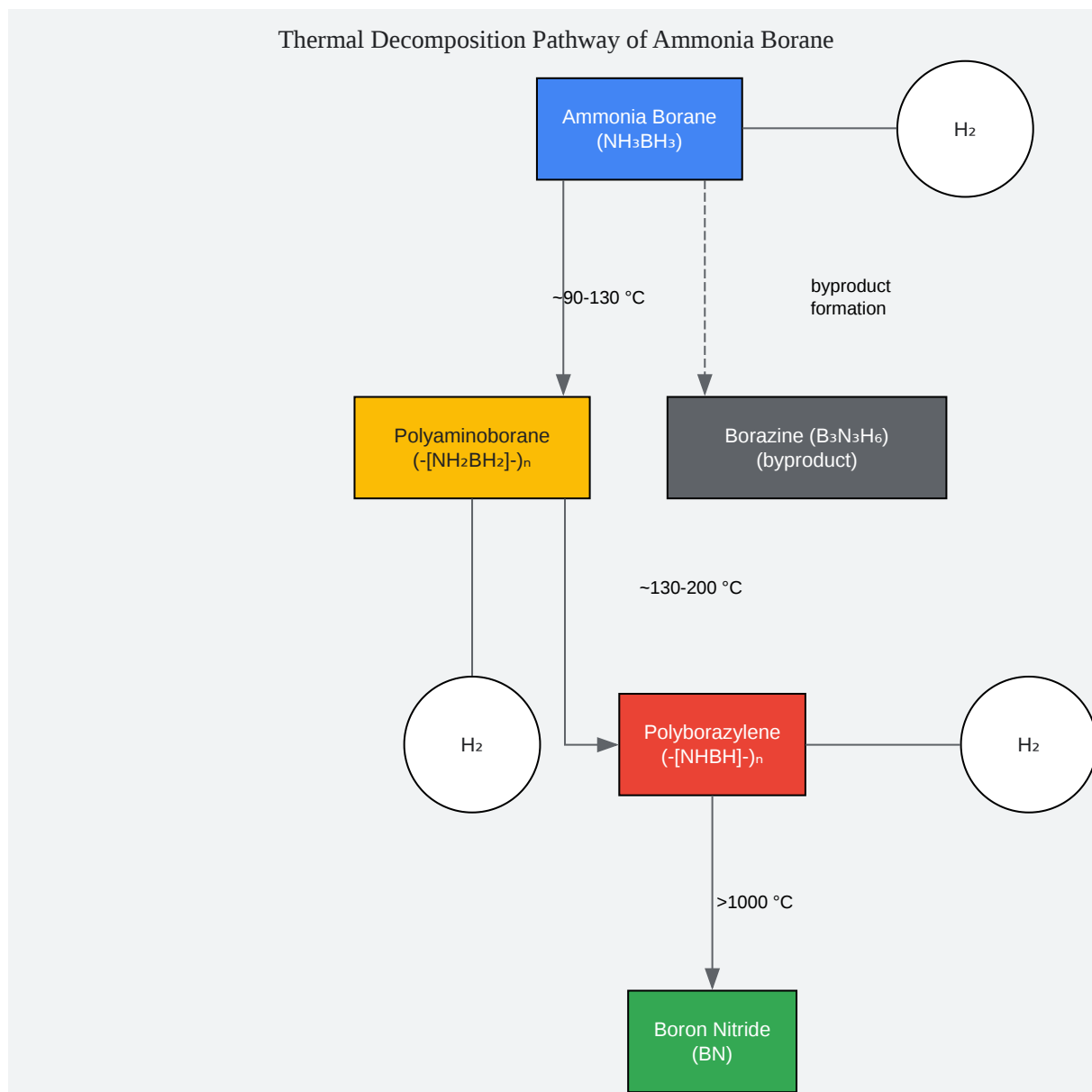
Chemical Reactivity and Decomposition

The chemical behavior of **ammonia borane** is characterized by its thermal decomposition, hydrolysis, and reactions with acids and bases. These reactions are central to its application in hydrogen storage and as a reducing agent.

Thermal Decomposition

When heated, **ammonia borane** undergoes a multi-step decomposition process, releasing hydrogen gas. The process is complex, involving the formation of polymeric intermediates and volatile byproducts.[4] The decomposition starts at temperatures around 90-110 °C.[4][10]

- Step 1 (approx. 90–130 °C): The initial phase involves the release of the first equivalent of H₂ and the formation of polymeric aminoborane (-[NH₂BH₂]-)_n. [10][11] Volatile byproducts such as borazine (B₃N₃H₆) may also form.[12]
- Step 2 (approx. 130–200 °C): Further heating leads to the release of a second equivalent of H₂ and the formation of polyborazylene, a more cross-linked polymer.[12][13]
- Step 3 (>1000 °C): At very high temperatures, the polymeric residue converts to hexagonal boron nitride (BN), releasing the final equivalent of hydrogen.[3][10]

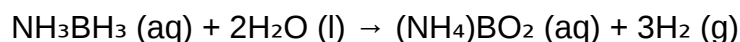


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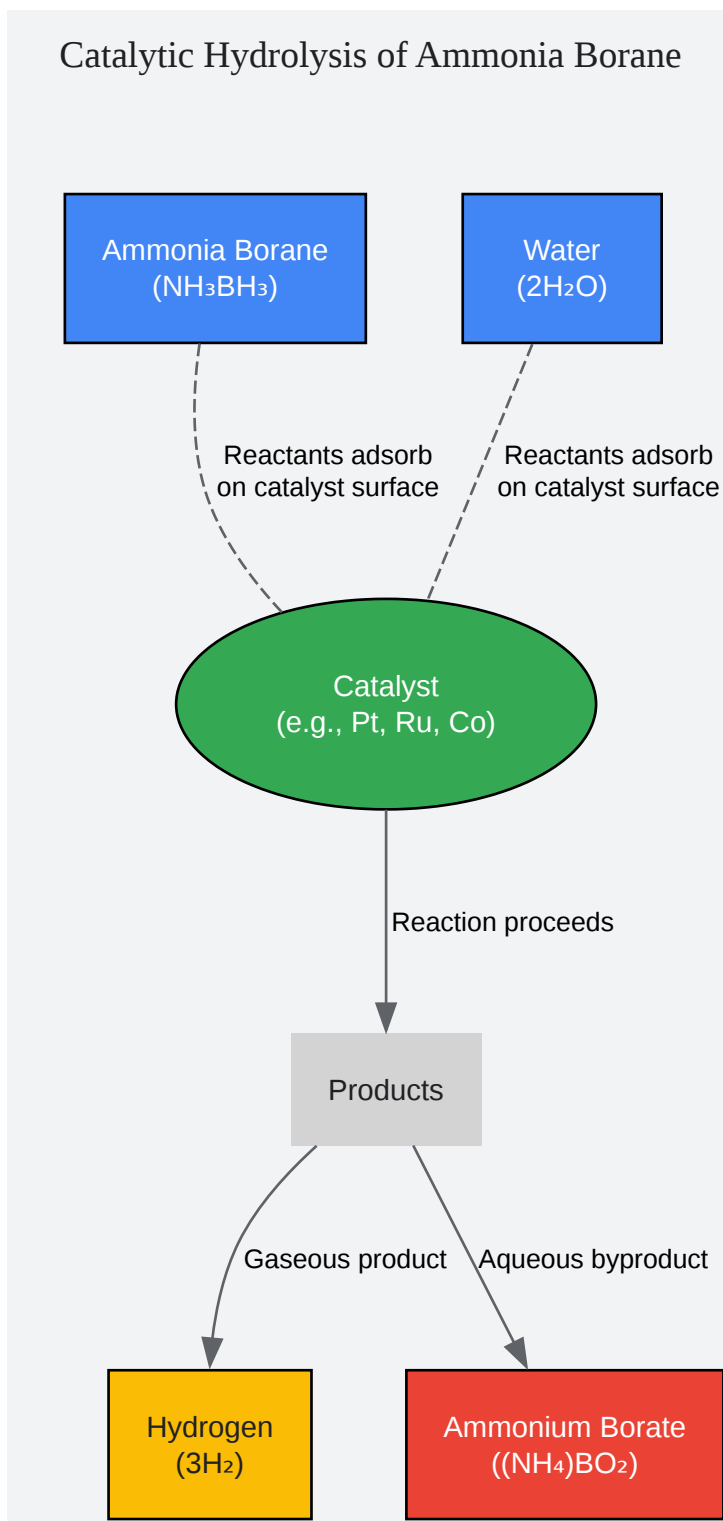
Caption: Thermal decomposition pathway of **ammonia borane**.

Hydrolysis

The hydrolysis of **ammonia borane** is an effective method for controlled hydrogen release at room temperature, though it requires a catalyst.^{[14][15]} In this reaction, both the B-H groups in **ammonia borane** and water molecules contribute to the released hydrogen.^{[9][16]} The overall reaction ideally produces 3 moles of H₂ per mole of AB.^[11]



The reaction proceeds through the nucleophilic attack of water on the boron atom, facilitated by a catalyst surface.^[11] The final boron-containing product in solution is typically an ammonium borate species.^[17]



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Caption: Catalytic hydrolysis pathway of ammonia borane.

Reactivity with Acids and Bases

Ammonia borane exhibits reactivity towards both acids and bases.

- Acids: Reactions with acids can facilitate hydrogen release. For instance, non-classical acid-base reactions with acetic acids result in the substitution of one hydridic hydrogen from the B-H group to form ammonia B-monoacyloxy boranes.[18]
- Bases: Strong bases can deprotonate the N-H protons, initiating an anionic polymerization pathway for dehydrogenation.[13]

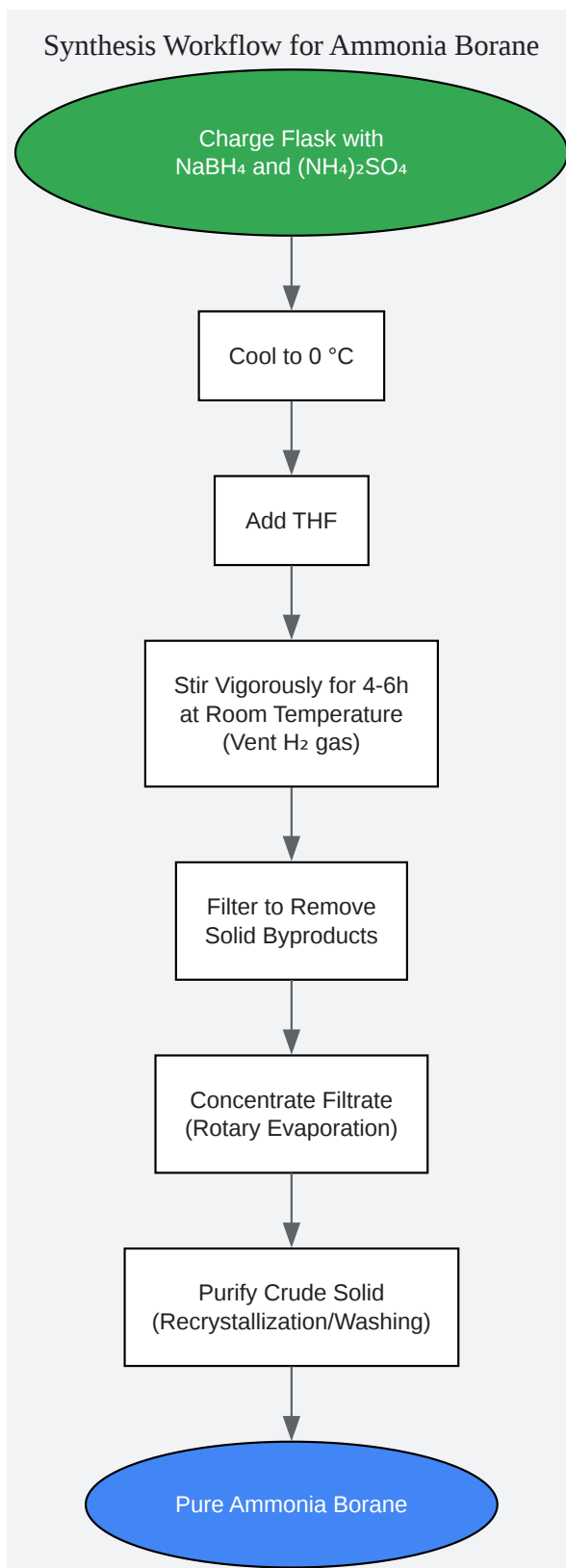
Experimental Protocols

Synthesis of Ammonia Borane

A common and scalable method for synthesizing **ammonia borane** involves the reaction of sodium borohydride (NaBH_4) with an ammonium salt, such as ammonium sulfate $((\text{NH}_4)_2\text{SO}_4)$, in a suitable solvent like tetrahydrofuran (THF).[19][20]

Methodology:

- Reagent Preparation: A 2-L round-bottom flask is charged with powdered sodium borohydride (1.0 equiv) and powdered ammonium sulfate (1.0 equiv).[19]
- Reaction Initiation: The flask is cooled to 0 °C in an ice-water bath. Tetrahydrofuran (THF), approximately 10 mL per gram of NaBH_4 , is added to the flask.[19] Some protocols suggest using THF containing a small amount of ammonia (~5%) to improve reaction efficiency at ambient temperatures.[20]
- Reaction: The heterogeneous mixture is stirred vigorously at room temperature for 4-6 hours. During this time, hydrogen gas will evolve, so the setup must be properly vented to a fume hood.[19][21] The reaction is: $2\text{NaBH}_4 + (\text{NH}_4)_2\text{SO}_4 \rightarrow 2\text{NH}_3\text{BH}_3 + \text{Na}_2\text{SO}_4 + 2\text{H}_2$
- Workup and Isolation: After the reaction is complete, the mixture is filtered to remove the solid sodium sulfate byproduct. The filtrate, containing **ammonia borane** dissolved in THF, is then concentrated under reduced pressure.[19]
- Purification: The resulting crude solid can be purified by recrystallization or by washing with a solvent in which **ammonia borane** has low solubility, such as diethyl ether, to remove impurities.[19]



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Caption: General workflow for the synthesis of **ammonia borane**.

Characterization Techniques

Several analytical methods are crucial for characterizing **ammonia borane** and its decomposition products:

- Thermogravimetric Analysis-Mass Spectroscopy (TGA-MS): Used to determine the thermal stability and identify the gaseous species evolved during decomposition by tracking mass loss as a function of temperature.[\[10\]](#)[\[12\]](#)
- Differential Scanning Calorimetry (DSC): Measures the heat flow associated with thermal transitions, such as melting and decomposition, identifying the onset temperatures of these events.[\[10\]](#)
- Fourier Transform Infrared (FTIR) Spectroscopy: Used to identify the chemical bonds present in the solid-phase material before, during, and after decomposition, tracking changes in the B-H, N-H, and B-N vibrational modes.[\[10\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{11}B and ^{15}N NMR are powerful tools for characterizing the local chemical environment of boron and nitrogen atoms in **ammonia borane** and its byproducts in both solid and solution states.[\[5\]](#)
- X-ray Diffraction (XRD): Used to determine the crystalline structure of **ammonia borane** and its solid decomposition products, such as boron nitride.[\[10\]](#)

Safety and Handling

According to safety data sheets, **ammonia borane** is a flammable solid and can be harmful if swallowed or inhaled.[\[22\]](#)[\[23\]](#)

- Handling: It should be handled in a well-ventilated area, avoiding dust formation. Personal protective equipment, including gloves and safety goggles, is recommended.[\[22\]](#)[\[24\]](#)
- Storage: **Ammonia borane** is hygroscopic and should be stored in a cool, dry place in a tightly sealed container, preferably under an inert atmosphere (e.g., nitrogen or argon).[\[22\]](#)[\[24\]](#)

- Incompatibilities: It is incompatible with strong oxidizing agents and strong acids. It can react with moisture, especially upon heating.[23][24]
- Decomposition Hazards: Thermal decomposition can release flammable hydrogen gas and toxic byproducts. The decomposition rate increases significantly at temperatures above 50 °C.[23]

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- To cite this document: BenchChem. [Ammonia Borane (NH₃BH₃): A Comprehensive Technical Guide on its Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087494#what-are-the-chemical-properties-of-ammonia-borane]

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